

Personal protective equipment for handling Diphenylacetyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenylacetyl chloride*

Cat. No.: *B195547*

[Get Quote](#)

Essential Safety and Handling Guide for Diphenylacetyl Chloride

This guide provides crucial safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Diphenylacetyl chloride**. It is intended for laboratory professionals engaged in research and drug development to ensure safe and compliant use of this chemical.

Diphenylacetyl chloride is a corrosive solid that can cause severe skin burns and eye damage.^{[1][2][3]} It is also a lachrymator, meaning it can irritate the eyes and cause tearing, and may lead to respiratory irritation.^{[1][2][3][4]} The compound is sensitive to moisture and will react with water, potentially releasing irritating and toxic gases such as hydrogen chloride.^{[1][5]}

Chemical and Physical Properties

The following table summarizes key quantitative data for **Diphenylacetyl chloride**.

Property	Value
Molecular Formula	C ₁₄ H ₁₁ ClO
Molecular Weight	230.69 g/mol
Appearance	Light yellow powder/solid
Melting Point	49-53 °C (120-127 °F)
Boiling Point	175-176 °C (347-349 °F) at 17 mmHg
Flash Point	113 °C (235.4 °F) - closed cup
UN Number	UN3261
Hazard Class	8 (Corrosive)

[Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE plan is mandatory when handling **Diphenylacetyl chloride** to prevent exposure.

PPE Category	Specification
Eye & Face Protection	Wear chemical splash goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166. ^[1] For operations with a higher risk of splashing, a full face shield should be worn over the goggles. ^[6]
Hand Protection	Compatible, chemical-resistant gloves are required. ^[7] Given the corrosive nature, butyl or neoprene gloves are recommended over standard nitrile or latex for direct handling. Always inspect gloves for tears or holes before use and wash hands after removal. ^[8]
Body Protection	Wear a flame-retardant lab coat. For procedures involving larger quantities or significant splash risk, a chemical-resistant apron or disposable coveralls (e.g., Tyvek) are recommended. ^{[1][9]} All clothing should be clean and fit properly. ^[10]
Respiratory Protection	All handling must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors. ^{[1][3][7]} If work outside a fume hood is unavoidable or in case of a large spill, a NIOSH-approved respirator with appropriate cartridges is necessary. ^[7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

1. Preparation and Engineering Controls

- Location: Designate a specific area for handling **Diphenylacetyl chloride** within a certified chemical fume hood.^{[1][7]}
- Safety Equipment: Confirm that a safety shower and an eyewash station are unobstructed and located close to the workstation.^{[1][3]}

- Environment: The chemical is moisture-sensitive.[1][3] Ensure the handling area is dry and that all glassware and equipment are free of moisture.
- Gather Materials: Have all necessary equipment, reagents, and waste containers prepared and placed inside the fume hood before starting work to minimize movement in and out of the containment area.

2. Weighing and Transfer

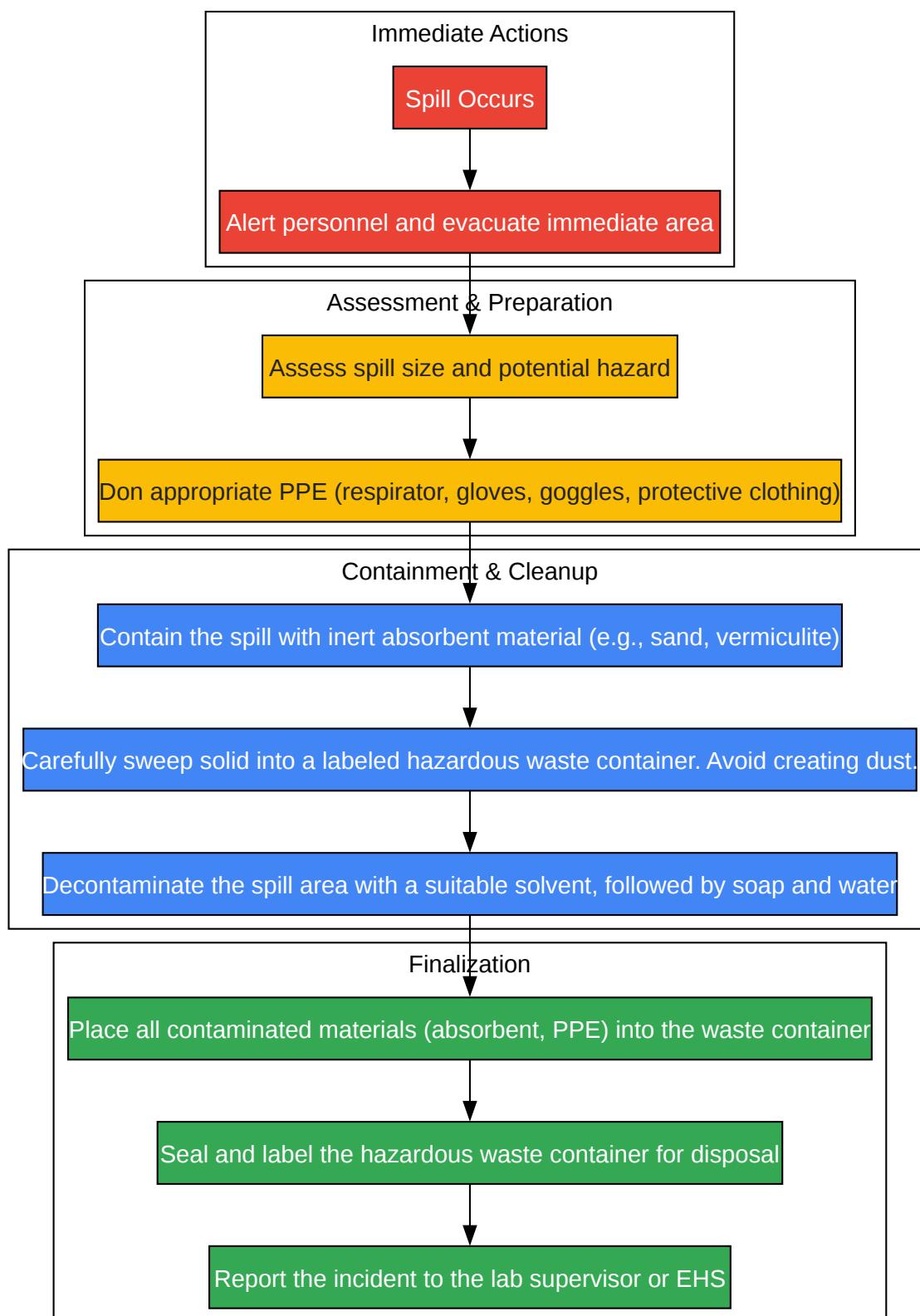
- Avoid Dust: Handle the solid carefully to avoid creating dust.[1]
- Container: Keep the primary container tightly closed when not in use.[3]
- Transfer: Use a spatula or other appropriate tool to transfer the solid. If transferring to a reaction vessel, do so slowly and carefully.

3. Post-Handling and Storage

- Decontamination: Wipe down the work surface and any equipment used with an appropriate solvent (e.g., isopropanol), followed by a soap and water wash.
- Storage: Store **Diphenylacetyl chloride** in a tightly sealed container in a dry, cool, well-ventilated area designated for corrosive materials.[1][3] It is incompatible with strong bases and oxidizing agents.[1]

Emergency Response and Disposal

Immediate and correct response to emergencies is vital. The following workflow outlines the procedure for a chemical spill.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Diphenylacetyl chloride** spill.

First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[3]
- Skin Contact: Remove all contaminated clothing at once. Wash the affected area with soap and plenty of water. Call a physician immediately.[3][4]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1][3]

Disposal Plan

- Waste Generation: All materials contaminated with **Diphenylacetyl chloride**, including excess reagent, contaminated absorbent materials, and disposable PPE, must be treated as hazardous waste.[1]
- Containerization: Collect waste in a designated, clearly labeled, and sealed container that is compatible with corrosive materials.[11]
- Disposal Protocol: Chemical waste must be disposed of through a licensed hazardous waste disposal company, following all local, regional, and national regulations.[1][11] Do not dispose of it down the drain.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2,2-Diphenylacetyl chloride | C14H11ClO | CID 74637 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. lobachemie.com [lobachemie.com]
- 5. PHENYLACETYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. quora.com [quora.com]
- 7. Safety Guideline [chemtrack.org]
- 8. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 9. ehs.princeton.edu [ehs.princeton.edu]
- 10. dcfinechemicals.com [dcfinechemicals.com]
- 11. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diphenylacetyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195547#personal-protective-equipment-for-handling-diphenylacetyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

